

Essential Safety and Handling Guide for the PROTAC Degradar ND1-YL2

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Compound of Interest

Compound Name: ND1-YL2

Cat. No.: B12375727

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This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **ND1-YL2**, a peptide-based PROTAC® (Proteolysis Targeting Chimera) degrader of the steroid receptor co-activator 1 (SRC-1). The following procedures are critical for ensuring laboratory safety and proper material handling.

Core Safety Mandates:

Safe handling of **ND1-YL2** requires stringent adherence to established laboratory safety protocols for potent compounds. The following personal protective equipment (PPE) and handling procedures are based on available safety data and are considered mandatory.

Personal Protective Equipment (PPE)

All personnel must use the following PPE when handling **ND1-YL2**. This is based on general safety guidelines for chemical compounds where detailed toxicological data is not fully available.

PPE Category	Specification	Rationale
Respiratory	Self-contained breathing apparatus (SCBA) or an air-purifying respirator with appropriate cartridges. Use in a chemical fume hood is essential.	To prevent inhalation of aerosols or dust, which can have unknown systemic effects.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Consider double-gloving.	To prevent skin contact, which could lead to absorption of the compound.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or aerosols.
Body Protection	A lab coat or chemical-resistant coveralls.	To prevent contact with skin and clothing.
Footwear	Closed-toe shoes.	Standard laboratory practice to protect against spills.

Operational Handling Plan

1. Preparation and Engineering Controls:

- Fume Hood: All handling of **ND1-YL2**, including weighing, reconstitution, and aliquoting, must be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate ventilation in the laboratory space.
- Eyewash and Safety Shower: An operational and easily accessible eyewash station and safety shower are mandatory in the work area.

2. Reconstitution and Aliquoting:

- **ND1-YL2** is soluble to 1 mg/ml in water.[\[1\]](#)

- Follow standard laboratory procedures for the reconstitution of peptides. Briefly, centrifuge the vial to ensure all powder is at the bottom.
- Slowly add the required volume of sterile water to the vial.
- Gently swirl or vortex to dissolve the peptide completely.
- Aliquot the reconstituted solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

3. Experimental Use:

- When treating cells or performing in-vitro/in-vivo experiments, continue to use appropriate PPE.
- For in-vitro studies, **ND1-YL2** has been shown to induce dose-dependent degradation of SRC-1 in MDA-MB-231 cells with a DC50 of 10 μ M.[2]
- For in-vivo studies, appropriate animal handling protocols and containment procedures must be followed.

Spill and Emergency Procedures

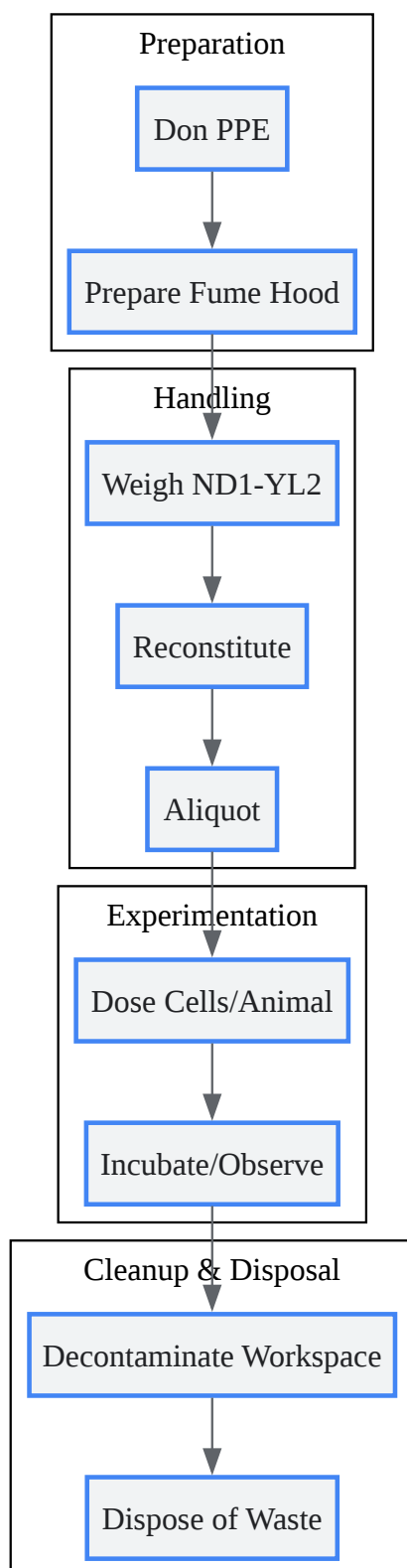
- **Spill:** In case of a spill, evacuate the immediate area. Do not act without suitable protective clothing. Use absorbent material to contain the spill, and decontaminate the area as per your institution's hazardous material spill protocol.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.

Disposal Plan

Dispose of all waste materials containing **ND1-YL2** in accordance with local, state, and federal regulations for chemical waste. Do not allow the product to enter drains. Consult your institution's environmental health and safety (EHS) department for specific guidance on the disposal of potent chemical compounds.

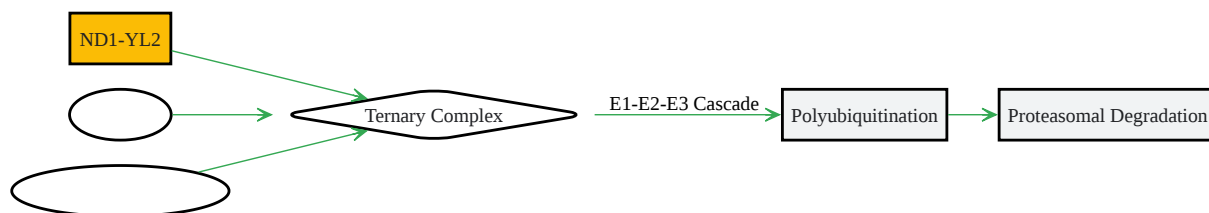
Visualized Workflows and Mechanisms

To further clarify the handling and mechanism of **ND1-YL2**, the following diagrams are provided.



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Caption: A generalized workflow for the safe handling of **ND1-YL2** in a laboratory setting.



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Caption: The mechanism of action for **ND1-YL2**-mediated degradation of SRC-1 via the N-degron pathway.[2]

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References

- 1. ND1-YL2 | Active Degraders | Tocris Bioscience [tocris.com]
- 2. bio-techne.com [bio-techne.com]
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